

# Application Note and Protocol for the Synthesis of Ba@C74

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## Compound of Interest

Compound Name: BA 74

Cat. No.: B1176561

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This document provides a detailed protocol for the synthesis and purification of the endohedral metallofullerene Ba@C74. The methodology is based on the widely used Krätschmer-Huffman arc-discharge method, followed by a multi-step High-Performance Liquid Chromatography (HPLC) purification process.

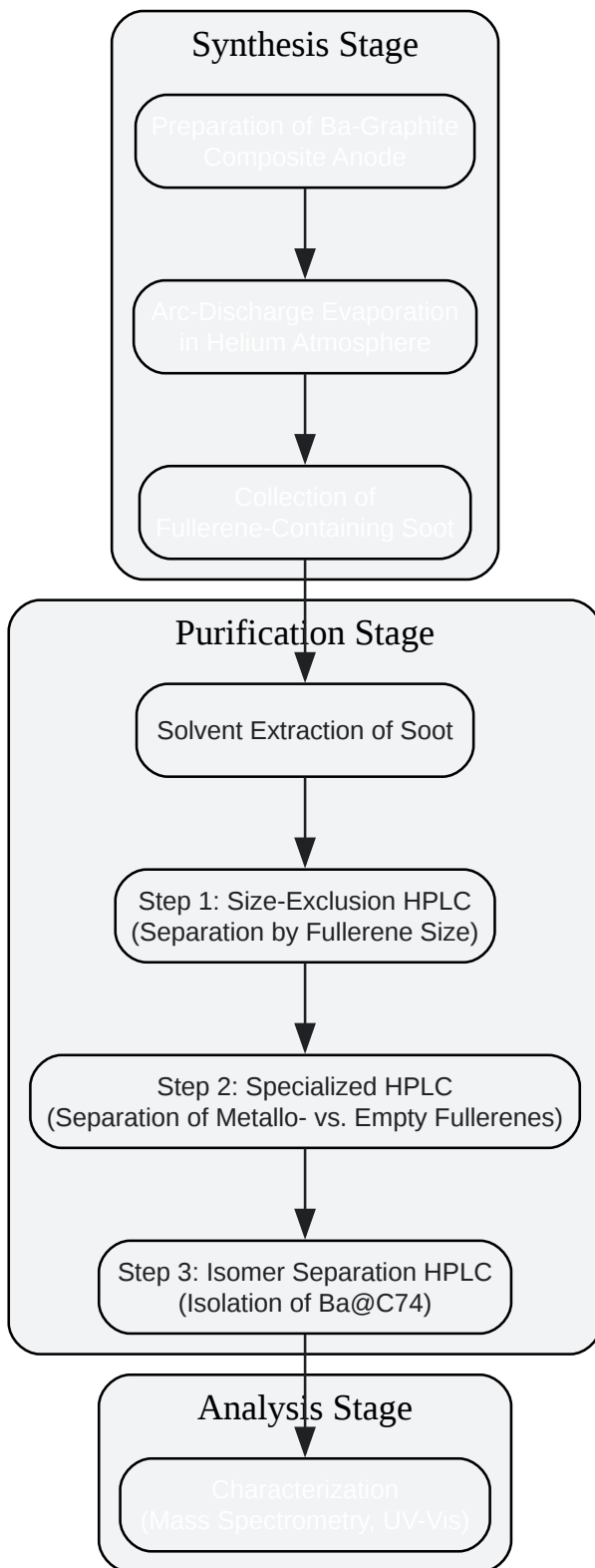
## Introduction

Endohedral metallofullerenes, which are fullerenes with metal atoms encapsulated within their carbon cage, are a class of novel materials with unique electrochemical and magnetic properties. These characteristics make them promising candidates for various applications, including contrast agents in magnetic resonance imaging (MRI), radiotracers, and components in advanced electronic devices. Ba@C74, in particular, has been a subject of structural and spectroscopic studies. The synthesis of high-purity Ba@C74 is a critical step for its further investigation and application. This protocol outlines the key steps and parameters for its production and isolation.

## Experimental Overview

The synthesis of Ba@C74 is a multi-step process that begins with the preparation of a barium-graphite composite anode. This anode is then vaporized in an electric arc under an inert atmosphere to produce a soot containing a mixture of fullerenes. The soluble components of

the soot are extracted, and the desired Ba@C74 is isolated from other fullerenes through a sequential HPLC purification.



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Figure 1. Experimental workflow for the synthesis and purification of Ba@C74.

## Experimental Protocols

### Preparation of Barium-Graphite Composite Anode

The anode for the arc-discharge process is a composite material containing graphite and a source of barium.

- Materials:
  - High-purity graphite powder
  - Barium oxide (BaO) or Barium carbonate (BaCO<sub>3</sub>)
  - Graphite rods (pre-drilled with a central hole)
- Procedure:
  - Thoroughly mix the graphite powder with the barium compound. A typical starting ratio is 2-5% barium compound by weight.
  - Pack the mixture tightly into the hole of the pre-drilled graphite rod.
  - Cure the packed rod by baking it at a high temperature (e.g., 1000-1200 °C) under vacuum or an inert atmosphere for several hours to remove any volatile impurities.

### Arc-Discharge Synthesis

The synthesis is carried out in a Krätschmer-Huffman fullerene generator.

- Apparatus:
  - Krätschmer-Huffman generator with a water-cooled chamber
  - DC or RF power supply

- Graphite cathode
- Vacuum pump
- Helium gas supply
- Procedure:
  - Install the prepared barium-graphite composite anode and the graphite cathode in the generator.
  - Evacuate the chamber to a low pressure (<10 mTorr).
  - Backfill the chamber with helium gas to a pressure of 100-200 Torr.
  - Initiate an electric arc between the anode and cathode. The typical DC parameters are a current of 100-150 A and a voltage of 20-30 V. For an RF method, the power and frequency will depend on the specific generator.
  - Maintain the arc, ensuring a steady evaporation of the anode. The process consumes the anode, and the resulting soot deposits on the chamber walls.
  - After the anode is consumed, turn off the power supply and allow the chamber to cool.
  - Carefully collect the soot from the chamber walls.

## Solvent Extraction

The collected soot is a mixture of insoluble carbon and soluble fullerenes.

- Materials:
  - Collected soot
  - Toluene or o-xylene
  - Soxhlet extraction apparatus or an ultrasonic bath
- Procedure:

- Place the soot in a cellulose thimble and perform a Soxhlet extraction with toluene or o-xylene for several hours until the solvent running through the thimble is colorless.
- Alternatively, the soot can be suspended in the solvent and subjected to ultrasonication for several hours.
- Filter the resulting solution to remove insoluble carbon particles.
- Evaporate the solvent using a rotary evaporator to obtain the crude fullerene extract.

## Multi-Step HPLC Purification

The purification of Ba@C74 from the crude extract requires a sequential HPLC process.<sup>[1]</sup> The use of specialized fullerene columns is essential for efficient separation.

- Apparatus:
  - Preparative HPLC system with a UV-Vis detector
  - Appropriate HPLC columns (see below)
  - HPLC-grade solvents
- Procedure: A three-step HPLC separation is typically employed to isolate Ba@C74.<sup>[1]</sup>

### Step 1: Separation of Higher Fullerenes

- Column: A size-exclusion column or a Buckyprep column (pyrenylpropyl group bonded silica).
- Mobile Phase: Toluene.
- Purpose: To separate the higher fullerenes (>~C70) and the metallofullerene fraction from the more abundant C60 and C70. The fraction containing the higher and endohedral fullerenes is collected.

### Step 2: Separation of Metallofullerenes from Empty Fullerenes

- Column: A specialized metallofullerene separation column, such as a Buckyprep-M column (phenothiazinyl group bonded silica).
- Mobile Phase: Toluene or a mixture of toluene and a less polar solvent like hexane.
- Purpose: This step separates the metallofullerenes from the remaining empty higher fullerenes. The fraction corresponding to Ba@C74 is collected based on its retention time and UV-Vis spectrum.

#### Step 3: Isolation of Ba@C74

- Column: A high-resolution fullerene column, potentially another Buckyprep or a similar specialized column.
- Mobile Phase: A carefully optimized mobile phase, which may include toluene, xylene, or other aromatic solvents.
- Purpose: To isolate the Ba@C74 from other metallofullerenes and any remaining impurities. The purity of the collected fraction should be confirmed by mass spectrometry.

## Data Presentation

The following table summarizes the key parameters and expected outcomes of the synthesis and purification process.

Parameter	Value/Range	Notes
Synthesis		
Ba Compound in Anode	2-5% by weight	Barium oxide or carbonate are common choices.
Helium Pressure	100-200 Torr	Optimal pressure may vary with generator geometry.
Arc Current (DC)	100-150 A	To be adjusted for stable anode evaporation.
Arc Voltage (DC)	20-30 V	
Extraction		
Extraction Solvent	Toluene or o-xylene	o-xylene has a higher boiling point and can improve solubility.
HPLC Purification		
Step 1 Column	Buckyprep or equivalent	For separation of higher fullerenes.
Step 1 Mobile Phase	Toluene	
Step 2 Column	Buckyprep-M or equivalent	For separation of metallofullerenes.
Step 2 Mobile Phase	Toluene/Hexane gradient	Gradient composition needs to be optimized.
Step 3 Column	High-resolution fullerene column	For final purification of Ba@C74.
Step 3 Mobile Phase	Toluene or xylene	Isocratic or gradient elution may be used.
Yield and Purity		
Crude Ba@C74 Yield	< 1% of soluble extract	Highly dependent on synthesis conditions.

Final Purity

&gt; 99%

As determined by mass spectrometry.

## Characterization

Throughout the purification process, and for the final product, characterization is essential.

- Mass Spectrometry: To identify the fullerene species in each fraction and to confirm the final purity of Ba@C74.
- UV-Vis Spectroscopy: Can be used as an online detection method during HPLC and to characterize the electronic structure of the purified product.

## Safety Precautions

- The arc-discharge process generates intense light and heat; appropriate shielding and safety measures must be in place.
- Fullerene soot is a fine powder and should be handled in a well-ventilated area or a fume hood to avoid inhalation.
- The organic solvents used for extraction and HPLC are flammable and should be handled with care.

By following this detailed protocol, researchers can successfully synthesize and purify Ba@C74 for further scientific investigation and application development.

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## References

1. The structure of Ba@C74 - PubMed [pubmed.ncbi.nlm.nih.gov]

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